

# Introduction: The Strategic Value of a Functionalized Thiophene

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## Compound of Interest

Compound Name: 5-Bromothiophene-3-carboxamide

CAS No.: 189329-94-0

Cat. No.: B1287298

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**5-Bromothiophene-3-carboxamide** is a strategically functionalized thiophene derivative. Its structure, featuring a five-membered aromatic ring containing sulfur, is a well-recognized pharmacophore in medicinal chemistry. The aromaticity and planar nature of the thiophene ring can enhance binding to biological receptors, while its electronic properties make it a bioisostere of a phenyl ring, often with improved metabolic profiles.

The true synthetic value of this molecule lies in the orthogonal reactivity of its two functional groups:

- The bromo group at the 5-position serves as a versatile handle for carbon-carbon and carbon-heteroatom bond formation, most notably through palladium-catalyzed cross-coupling reactions.
- The carboxamide group at the 3-position provides a key hydrogen bond donor/acceptor motif, crucial for molecular recognition and binding to target proteins. It also serves as a point for further structural elaboration.

This unique combination makes **5-Bromothiophene-3-carboxamide** a highly sought-after intermediate for creating diverse molecular libraries and optimizing lead compounds in drug discovery programs.

## Physicochemical Properties and Safety Data

A clear understanding of a compound's physical properties and safety profile is paramount for its effective and safe use in a laboratory setting.

**Table 1: Key Physicochemical Data**

| Property          | Value                                       | Source(s)                                                   |
|-------------------|---------------------------------------------|-------------------------------------------------------------|
| CAS Number        | 189329-94-0                                 | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Formula | C <sub>5</sub> H <sub>4</sub> BrNOS         | <a href="#">[2]</a> <a href="#">[4]</a>                     |
| Molecular Weight  | 206.06 g/mol                                | <a href="#">[2]</a>                                         |
| Appearance        | Solid                                       |                                                             |
| Purity            | Typically ≥96%                              | <a href="#">[3]</a>                                         |
| InChI Key         | ISXKVVQBTQEGSI-UHFFFAOYSA-N                 |                                                             |
| SMILES            | <chem>O=C(C1=CSC(Br)=C1)N</chem>            | <a href="#">[2]</a>                                         |
| Storage           | Keep in dark place, inert atmosphere, 2-8°C | <a href="#">[2]</a>                                         |

## Safety and Handling

**5-Bromothiophene-3-carboxamide** is classified as a hazardous substance and must be handled with appropriate precautions in a well-ventilated fume hood.

- GHS Signal Word: Warning[\[2\]](#)
- Hazard Statements:
  - H302: Harmful if swallowed.[\[5\]](#)

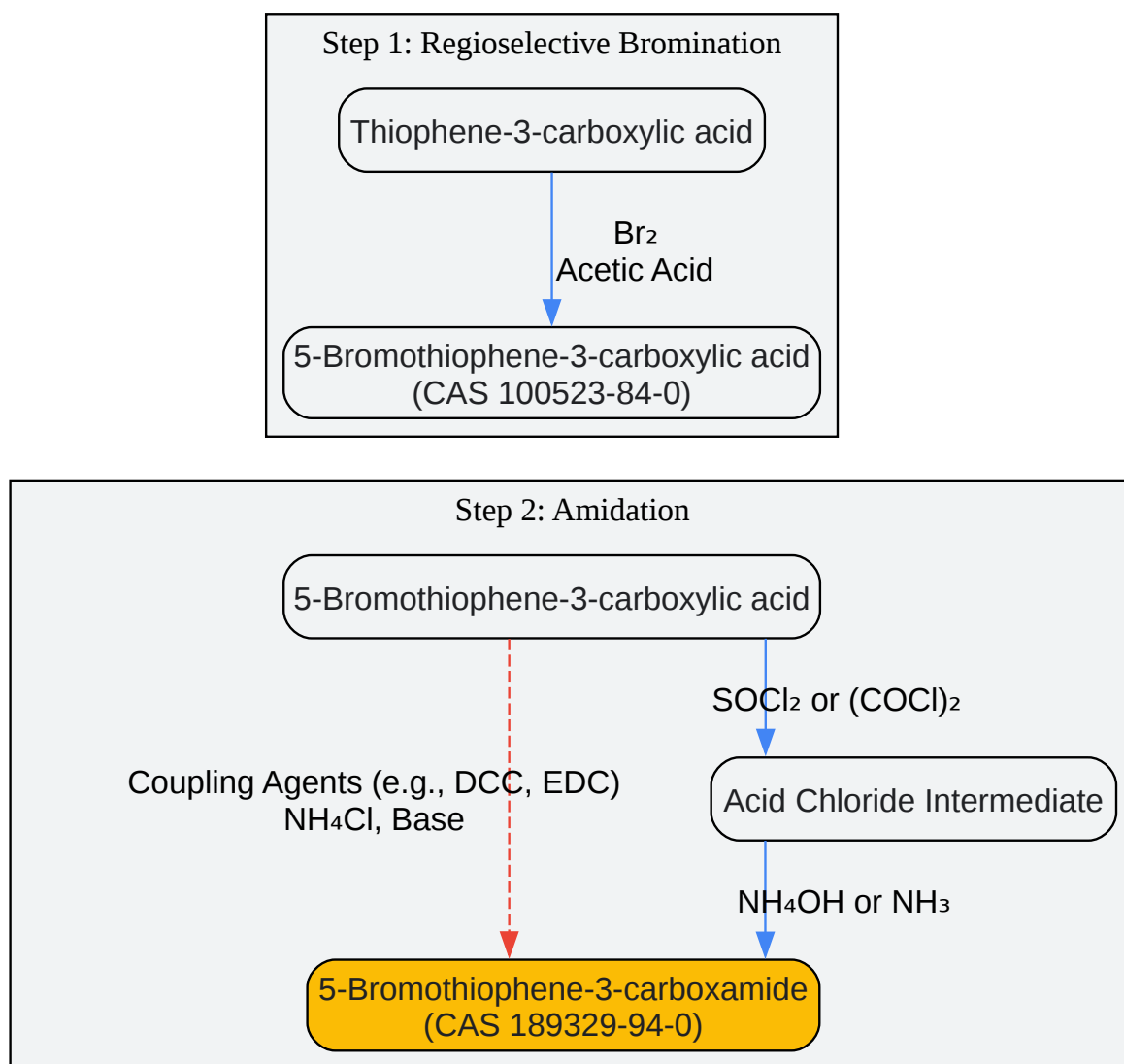
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Always consult the full Safety Data Sheet (SDS) from the supplier before use.[4][6][7][8]

## Synthesis and Reaction Pathways

The synthesis of **5-Bromothiophene-3-carboxamide** is typically achieved via a two-step process starting from thiophene-3-carboxylic acid. This pathway ensures high regioselectivity for the functional group placements.

### Diagram 1: Synthesis Pathway of 5-Bromothiophene-3-carboxamide



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Caption: Synthetic route to **5-Bromothiophene-3-carboxamide**.

## Protocol 1: Synthesis of 5-Bromothiophene-3-carboxylic acid

This protocol is adapted from established literature procedures for the regioselective bromination of thiophene-3-carboxylic acid.[9] The electron-withdrawing nature of the

carboxylic acid group directs the electrophilic substitution to the 5-position.

- **Reaction Setup:** In a three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser, dissolve thiophene-3-carboxylic acid (1.0 eq) in glacial acetic acid.
- **Reagent Addition:** At room temperature, add a solution of liquid bromine (2.0 eq) dissolved in glacial acetic acid dropwise via the dropping funnel. The causality for using a 2:1 excess of bromine is to drive the reaction to completion and account for any potential side reactions, though the regioselectivity is high.
- **Reaction:** Stir the mixture vigorously at room temperature for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, pour the reaction mixture slowly into a beaker of ice water. The product will precipitate out of the aqueous solution.
- **Purification:** Collect the crude solid by vacuum filtration and wash with cold water. Recrystallize the solid from a water/ethanol mixture to yield pure 5-bromothiophene-3-carboxylic acid as a white crystalline solid.<sup>[9]</sup> Characterize using <sup>1</sup>H NMR, <sup>13</sup>C NMR, and MS to confirm structure and purity.<sup>[9][10]</sup>

## Protocol 2: Amidation of 5-Bromothiophene-3-carboxylic acid

The conversion of the carboxylic acid to the primary amide can be achieved through several reliable methods. The choice often depends on the scale and available reagents.

### Method A: Via Acid Chloride Intermediate

This is a robust and common method for amide formation.

- **Acid Chloride Formation:** In a fume hood, suspend 5-bromothiophene-3-carboxylic acid (1.0 eq) in an inert solvent like dichloromethane (DCM) or toluene. Add thionyl chloride (SOCl<sub>2</sub>, ~2.0 eq) dropwise at 0°C. A catalytic amount of N,N-dimethylformamide (DMF) can be added to facilitate the reaction.

- **Reaction:** Allow the mixture to warm to room temperature and then heat to reflux for 2-3 hours until the evolution of gas ( $\text{SO}_2$  and  $\text{HCl}$ ) ceases.
- **Solvent Removal:** Remove the excess  $\text{SOCl}_2$  and solvent under reduced pressure to yield the crude 5-bromothiophene-3-carbonyl chloride, which is often used immediately in the next step.[\[11\]](#)
- **Amination:** Dissolve the crude acid chloride in an anhydrous, inert solvent (e.g., DCM, THF). Cool the solution to  $0^\circ\text{C}$  and bubble ammonia gas through it, or add a solution of aqueous ammonium hydroxide dropwise with vigorous stirring.
- **Work-up and Purification:** After the reaction is complete, quench with water, separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate. Purify the resulting solid by column chromatography or recrystallization to obtain **5-Bromothiophene-3-carboxamide**.

#### Method B: Direct Amide Coupling

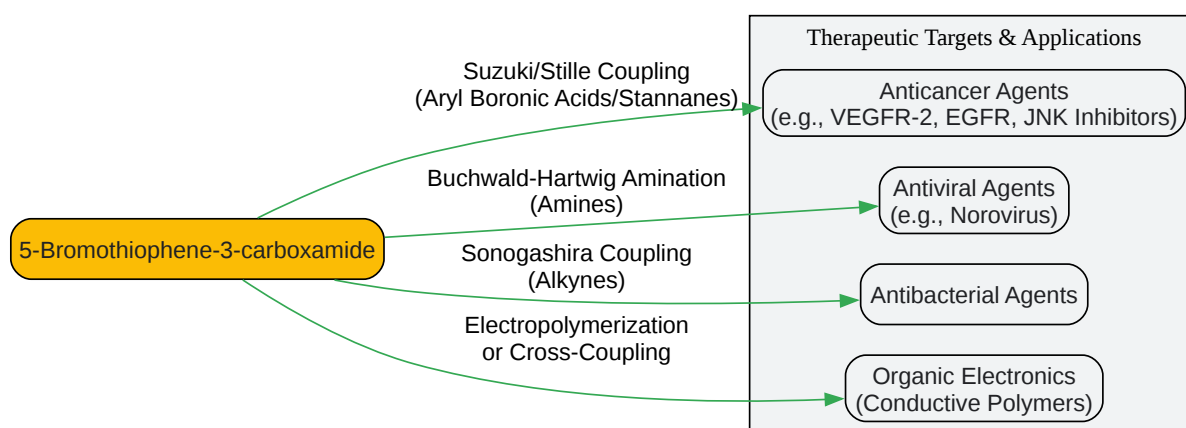
This method avoids the use of thionyl chloride and is often preferred for its milder conditions.

- **Reaction Setup:** Dissolve 5-bromothiophene-3-carboxylic acid (1.0 eq), ammonium chloride ( $\text{NH}_4\text{Cl}$ , 1.5 eq), and a peptide coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC, 1.2 eq) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC, 1.2 eq) in a suitable solvent like DCM or DMF.
- **Activation & Coupling:** Add a base, such as triethylamine (TEA) or N,N-diisopropylethylamine (DIPEA, 2-3 eq), and a catalyst like 4-dimethylaminopyridine (DMAP, 0.1 eq).[\[11\]](#) The base deprotonates the ammonium salt, while the coupling agent activates the carboxylic acid for nucleophilic attack by ammonia.
- **Reaction:** Stir the mixture at room temperature overnight.
- **Work-up and Purification:** Filter off any precipitated urea byproduct (if using DCC). Dilute the filtrate with an organic solvent, wash sequentially with dilute  $\text{HCl}$ , saturated sodium bicarbonate solution, and brine. Dry the organic layer, concentrate, and purify the product by column chromatography.

## Core Applications in Drug Discovery & Materials Science

The thiophene carboxamide scaffold is a privileged structure in medicinal chemistry, and the bromo-substituent on **5-Bromothiophene-3-carboxamide** unlocks access to a vast chemical space for structure-activity relationship (SAR) studies.[12]

### Diagram 2: Application of 5-Bromothiophene-3-carboxamide in Synthesis



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Caption: Role as a versatile scaffold in research and development.

- **Anticancer Research:** Thiophene carboxamide derivatives have demonstrated significant antiproliferative activity against various human cancer cell lines, including melanoma (A375), colorectal carcinoma (HT-29), and breast cancer (MCF-7).[12][13] The core is used to develop inhibitors for key oncogenic targets like Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), Epidermal Growth Factor Receptor (EGFR), and c-Jun N-terminal kinase (JNK).[12][14][15] The bromine atom allows for the systematic introduction of different

aryl and heteroaryl groups via Suzuki coupling to probe the binding pockets of these kinases. [\[16\]](#)[\[17\]](#)

- **Antiviral and Antibacterial Agents:** The halogenated thiophene ring conjugated to an amide bond is a critical feature in the development of novel anti-norovirus agents.[\[13\]](#) Furthermore, derivatives have been synthesized and tested for activity against both Gram-positive and Gram-negative bacteria, showcasing the broad utility of this chemotype.[\[13\]](#)[\[16\]](#)
- **Materials Science:** The precursor, 5-Bromothiophene-3-carboxylic acid, is used in the synthesis of conductive polymers and materials for electronic devices.[\[18\]](#) By extension, the carboxamide derivative can be incorporated into polymers to modulate properties like solubility, processability, and intermolecular interactions through hydrogen bonding.

## Conclusion

**5-Bromothiophene-3-carboxamide** (CAS 189329-94-0) is more than just a chemical intermediate; it is a strategically designed building block that offers a reliable and versatile platform for innovation. Its well-defined reactivity, particularly the capacity for cross-coupling at the 5-position, combined with the crucial binding features of the 3-carboxamide group, makes it an invaluable tool for medicinal chemists and materials scientists. The robust synthesis protocols and diverse applications outlined in this guide underscore its importance in the ongoing search for novel therapeutic agents and advanced functional materials.

## References

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